

Acetylgarginyltryptophyl Diphenylglycine: A Technical Guide to a Synthetic Tetrapeptide for Skin Firmness

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Compound of Interest

Compound Name: *Acetylgarginyltryptophyl
diphenylglycine*

Cat. No.: *B612793*

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Abstract

Acetylgarginyltryptophyl diphenylglycine is a synthetic tetrapeptide with the amino acid sequence Ac-Arg-Trp-Phg-Phg-OH.[1] It is primarily utilized in cosmetic and dermatological formulations for its anti-aging properties. This peptide, also known by its trade name Relistase™, is designed to enhance skin firmness and elasticity.[1][2] Its mechanism of action involves the inhibition of elastase, an enzyme responsible for the degradation of elastin, and the stimulation of type I collagen synthesis.[1][3] This technical guide provides an in-depth overview of the synthesis, mechanism of action, and experimental evaluation of **Acetylgarginyltryptophyl diphenylglycine**.

Introduction

The degradation of extracellular matrix (ECM) proteins, such as collagen and elastin, is a hallmark of skin aging.[1] This process is accelerated by both intrinsic factors and extrinsic factors like UV radiation.[1] Elastin provides the skin with its elasticity and resilience, while collagen contributes to its tensile strength. The enzyme elastase plays a significant role in the breakdown of elastin.[1] Consequently, the inhibition of elastase and the promotion of collagen synthesis are key strategies in the development of anti-aging skincare ingredients.

Acetylarginyltryptophyl diphenylglycine is a synthetic tetrapeptide developed to address these aspects of skin aging.[1][3]

Physicochemical Properties

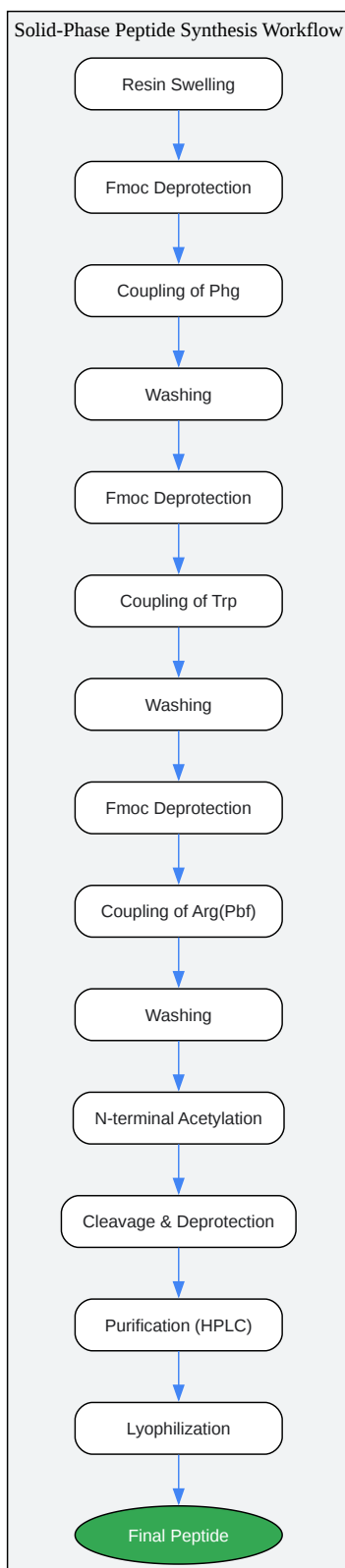
Property	Value	Reference
INCI Name	Acetylarginyltryptophyl Diphenylglycine	[4]
CAS Number	1334583-93-5	[5]
Molecular Formula	C35H40N8O6	[5]
Molecular Weight	668.74 g/mol	[6]
Amino Acid Sequence	Ac-Arg-Trp-Phg-Phg-OH	[1]
Appearance	White powder	[6]
Purity	>98.0%	[6]

Synthesis

Acetylarginyltryptophyl diphenylglycine is synthesized using solid-phase peptide synthesis (SPPS) with Fmoc/tBu strategy. The synthesis involves the sequential coupling of amino acids on a solid support resin, followed by cleavage and deprotection.

General Solid-Phase Peptide Synthesis (SPPS) Protocol

A general workflow for the synthesis of a tetrapeptide like **Acetylarginyltryptophyl diphenylglycine** is outlined below. The specific choice of resin, coupling reagents, and deprotection conditions may be optimized for this particular sequence.



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A generalized workflow for solid-phase peptide synthesis.

Protocol Details:

- **Resin Selection and Swelling:** A suitable resin, such as Rink Amide resin, is swelled in a solvent like N,N-dimethylformamide (DMF) or dichloromethane (DCM).
- **First Amino Acid Coupling:** The C-terminal amino acid, Phenylglycine (Phg), is coupled to the resin.
- **Fmoc Deprotection:** The Fmoc protecting group on the N-terminus of the coupled amino acid is removed using a solution of piperidine in DMF.
- **Sequential Coupling:** The subsequent amino acids (Phg, Trp, and Arg with a side-chain protecting group like Pbf) are sequentially coupled using a coupling agent such as HBTU/HOBt in the presence of a base like DIEA. Each coupling step is followed by a washing step.
- **N-terminal Acetylation:** After the final amino acid is coupled and deprotected, the N-terminus is acetylated using acetic anhydride.
- **Cleavage and Deprotection:** The peptide is cleaved from the resin, and the side-chain protecting groups are removed using a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and scavengers.
- **Purification and Characterization:** The crude peptide is purified by reverse-phase high-performance liquid chromatography (RP-HPLC). The final product is characterized by mass spectrometry and analytical HPLC to confirm its identity and purity.

Mechanism of Action

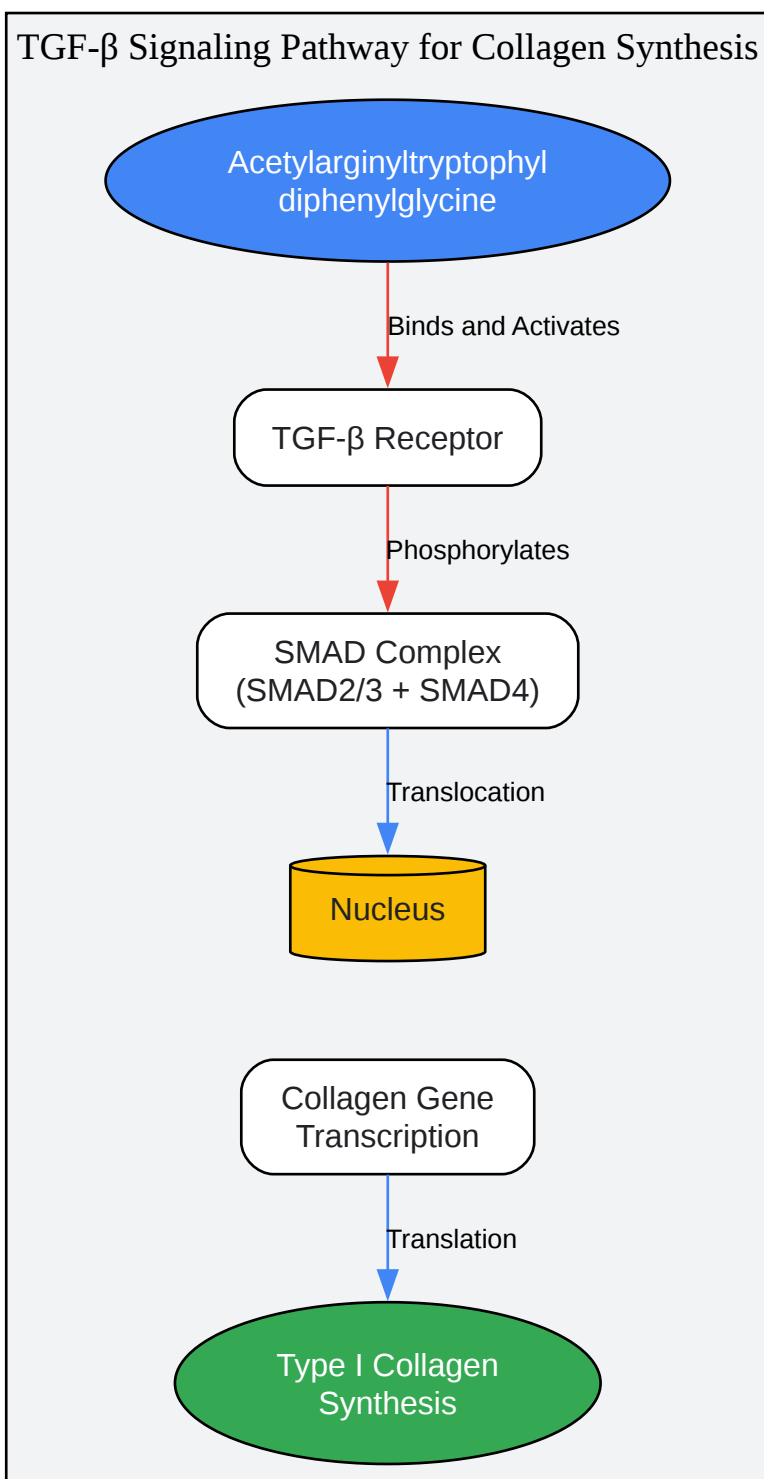
Acetylarginyltryptophyl diphenylglycine exerts its anti-aging effects through a dual mechanism: inhibition of elastase activity and stimulation of type I collagen synthesis.

Elastase Inhibition

Elastase is a protease that degrades elastin, a critical protein for skin elasticity. By inhibiting elastase activity, **Acetylarginyltryptophyl diphenylglycine** helps to preserve the existing elastin fibers in the skin, thus maintaining its firmness and preventing sagging.^[1]

Stimulation of Type I Collagen Synthesis

This tetrapeptide has been shown to stimulate the synthesis of type I collagen, the most abundant collagen in the skin, which provides structural support.^{[1][3]} The proposed signaling pathway for this action is through the modulation of the Transforming Growth Factor- β (TGF- β) pathway. Signal peptides can activate intracellular signaling cascades, such as the TGF- β pathway, which in turn promotes fibroblast proliferation and upregulates the genes responsible for collagen synthesis.^[7]



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Proposed TGF- β signaling pathway for collagen synthesis.

Experimental Data

In Vitro Efficacy

Assay	Result	Reference
Elastase Inhibition	Inhibits elastase activity	[3][8]
Collagen I Synthesis	Stimulates the synthesis of type I collagen	[3][8]

In Vivo Efficacy

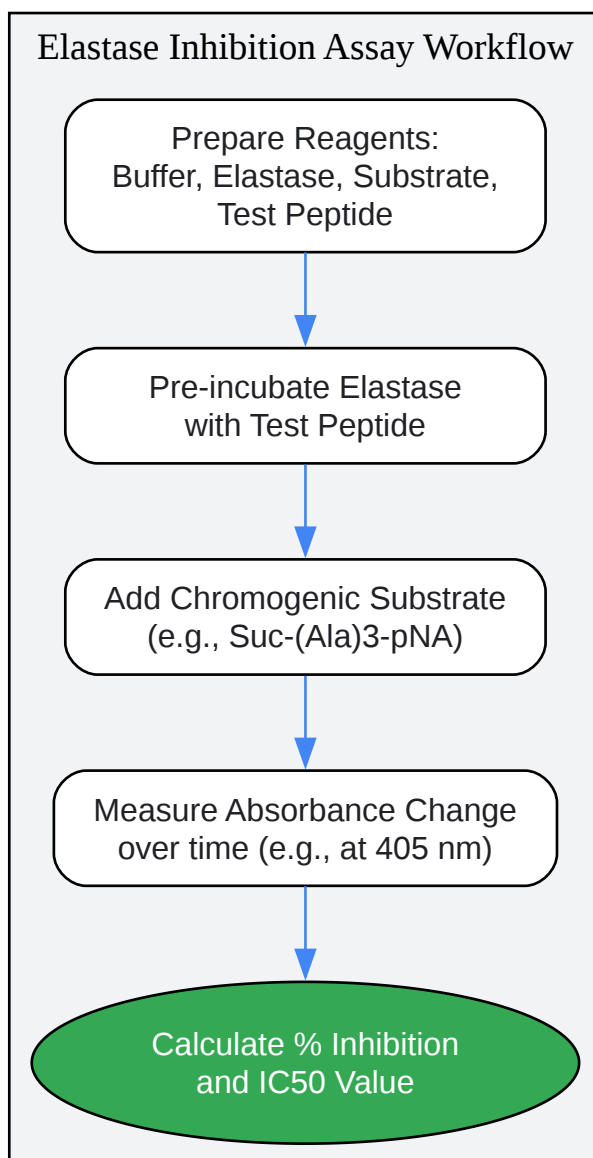
A clinical study was conducted on mature women (average age 49) who applied a cream containing 4% **Acetylgarginyltryptophyl diphenylglycine** for 8 weeks. The results showed:

Parameter	Improvement
Skin Elasticity	14%
Skin Tightness	15.6%

Experimental Protocols

Elastase Inhibition Assay

This protocol describes a general method for determining the elastase inhibitory activity of a peptide using a chromogenic substrate.



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A typical workflow for an elastase inhibition assay.

Protocol:

- Reagent Preparation: Prepare a buffer (e.g., Tris-HCl), a solution of human neutrophil elastase, a solution of the chromogenic substrate (e.g., N-Succinyl-Ala-Ala-Ala-p-nitroanilide), and solutions of **Acetylgarginyltryptophyl diphenylglycine** at various concentrations.

- **Assay Procedure:** In a 96-well plate, add the buffer, the elastase solution, and the test peptide solution. Incubate for a defined period (e.g., 15 minutes) at a controlled temperature (e.g., 37°C).
- **Initiate Reaction:** Add the substrate solution to all wells to start the enzymatic reaction.
- **Measurement:** Measure the absorbance at a specific wavelength (e.g., 405 nm) at regular intervals using a microplate reader.
- **Data Analysis:** Calculate the rate of reaction for each concentration of the test peptide. The percentage of inhibition is determined relative to a control without the inhibitor. The IC50 value (the concentration of inhibitor that causes 50% inhibition) can be calculated from a dose-response curve.

Collagen I Synthesis Assay in Human Dermal Fibroblasts

This protocol outlines a general method to quantify the effect of a peptide on collagen I synthesis in a cell culture model.

Protocol:

- **Cell Culture:** Culture normal human dermal fibroblasts (NHDFs) in a suitable growth medium.
- **Treatment:** Seed the fibroblasts in culture plates and, after they adhere, treat them with various concentrations of **Acetylglycyltryptophyl diphenylglycine** for a specified period (e.g., 48-72 hours). A positive control, such as TGF- β 1, and an untreated control should be included.
- **Quantification of Collagen I:**
 - **ELISA:** Collect the cell culture supernatant and quantify the amount of secreted pro-collagen type I using a specific enzyme-linked immunosorbent assay (ELISA) kit.
 - **qRT-PCR:** Extract total RNA from the cells, synthesize cDNA, and perform quantitative real-time PCR (qRT-PCR) to measure the gene expression of COL1A1 (the gene encoding collagen type I).

- **Data Analysis:** Normalize the results to the total protein concentration or a housekeeping gene. Compare the collagen synthesis in peptide-treated cells to the untreated control to determine the percentage increase.

In Vivo Skin Elasticity and Firmness Measurement

Various non-invasive biophysical techniques can be used to measure changes in skin elasticity and firmness.

Methods:

- **Cutometry:** A device that applies negative pressure to the skin and measures its ability to be deformed and return to its original state. This provides parameters related to skin elasticity and firmness.
- **Indentation:** An indenter with a known geometry is pressed into the skin with a defined force, and the resulting deformation is measured to calculate the skin's mechanical properties.
- **Torsion:** A twisting force is applied to the skin surface, and the resistance to this torsion is measured to assess skin firmness.

Conclusion

Acetylglycyltryptophyl diphenylglycine is a well-defined synthetic tetrapeptide with a dual mechanism of action that targets key aspects of skin aging. By inhibiting elastase and stimulating type I collagen synthesis, it offers a promising approach to improving skin firmness and elasticity. The available in vivo data supports its efficacy in anti-aging cosmetic formulations. Further research could focus on elucidating the finer details of its interaction with the TGF- β signaling pathway and exploring its potential synergistic effects with other active ingredients.

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